

# A Comparative Analysis of Detonation Properties: Nitroguanidine vs. TNT

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## Compound of Interest

Compound Name: Nitroguanidine

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This guide provides a detailed comparison of the key detonation characteristics of **nitroguanidine** and trinitrotoluene (TNT), two significant energetic materials. The information presented is intended for researchers, scientists, and professionals in the field of explosives and material science.

**Nitroguanidine**, an energetic material with the formula  $(\text{NH}_2)_2\text{CNNO}_2$ , is recognized for its use in propellants and insensitive high explosive formulations due to its high nitrogen content and stability.<sup>[1][2]</sup> Trinitrotoluene, or TNT ( $\text{C}_6\text{H}_2(\text{NO}_2)_3\text{CH}_3$ ), is a well-known explosive compound that has long been the standard for comparing the destructive power of other explosives.<sup>[3][4]</sup>

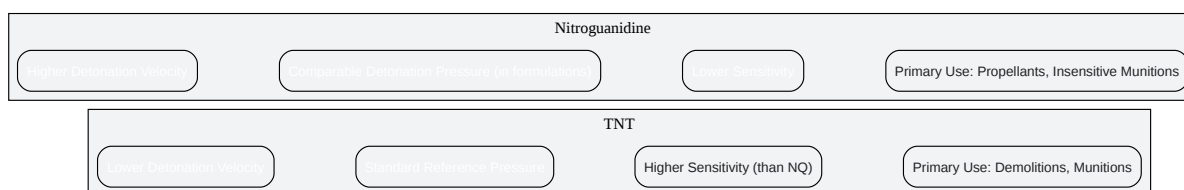
## Quantitative Performance Data

The following table summarizes the key detonation properties of **nitroguanidine** and TNT based on available experimental data. It is important to note that detonation parameters are highly dependent on the density of the material and the conditions of confinement.

Property	Nitroguanidine (NQ)	Trinitrotoluene (TNT)
Detonation Velocity	7,650 m/s (at 1.5 g/cm <sup>3</sup> )[1]	6,900 m/s (at 1.60 g/cm <sup>3</sup> )[5]
Detonation Pressure	Not precisely available for pure compound; a mixture of NGu/TNT/Al (31/42/27) at a density of 1.849 g/cm <sup>3</sup> has a detonation pressure of 20.8 GPa.	18.9 - 21.3 GPa (at ~1.63 g/cm <sup>3</sup> )[3][6]
Density	1.77 g/cm <sup>3</sup> [1]	1.654 g/cm <sup>3</sup> [5]
Sensitivity to Shock/Friction	Extremely Insensitive[1]	Insensitive[5]

## Comparison of Explosive Properties

The following diagram illustrates a logical comparison of the primary characteristics of **nitroguanidine** and TNT.



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Comparison of **Nitroguanidine** and TNT Properties

## Experimental Protocols for Detonation Characterization

The determination of detonation velocity and pressure relies on precise and specialized experimental techniques. These methods are designed to capture phenomena that occur on the microsecond scale under extreme physical conditions.

## Measurement of Detonation Velocity

The velocity at which a detonation wave propagates through an explosive is a critical performance parameter. Several methods are employed for its measurement:

- **Dautriche Method:** This classic technique involves embedding a detonating cord of known detonation velocity at two different points along the explosive charge. The point at which the two detonation waves from the cord collide allows for the calculation of the explosive's detonation velocity.
- **Electronic Probes and Chronometers:** Velocity probes are placed at set distances along the explosive charge. As the detonation wave reaches each probe, an electrical signal is generated. The time intervals between these signals are measured with a high-precision electronic chronometer to determine the velocity.
- **Streak Photography:** A high-speed streak camera records the propagation of the detonation front over time. The resulting image, which shows distance versus time, allows for a very precise measurement of the detonation velocity.
- **Fiber Optic Detonation Velocity (FODV):** Optical fibers are placed at precise intervals along the explosive. The light from the detonation is transmitted through the fibers to a detector, and the time of arrival at each fiber is recorded to calculate the velocity.<sup>[7]</sup>

## Measurement of Detonation Pressure

Detonation pressure, or Chapman-Jouguet (CJ) pressure, is the pressure at the detonation front. Its measurement is often indirect and relies on observing the effect of the detonation on a witness material.

- **Plate Dent Test:** An explosive charge is detonated in contact with a steel witness plate. The depth of the dent created in the plate is measured and correlated to established standards to estimate the detonation pressure.<sup>[7]</sup>

- **Manganin Gauges:** These are piezoresistive gauges embedded in an inert material that is placed in contact with the explosive. The change in resistance of the gauge as the shock wave passes through it is directly related to the pressure.[3]
- **Impedance Matching:** This method involves measuring the shock velocity imparted to a material with a known shock Hugoniot (a curve representing the material's response to strong shock waves) placed in contact with the explosive. By applying the principles of conservation of mass, momentum, and energy across the interface, the detonation pressure can be determined.
- **Photonic Doppler Velocimetry (PDV):** This is a more modern optical technique that measures the velocity of a surface (a witness plate or a window material) that is accelerated by the detonation. From this velocity data, the detonation pressure can be calculated with high precision.

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- To cite this document: BenchChem. [A Comparative Analysis of Detonation Properties: Nitroguanidine vs. TNT]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056551#detonation-velocity-and-pressure-of-nitroguanidine-vs-tnt]

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